

5-Chloro-3-methyl-1-phenylpyrazole molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-3-methyl-1-phenylpyrazole

Cat. No.: B072149

[Get Quote](#)

An In-depth Technical Guide on 5-Chloro-3-methyl-1-phenylpyrazole

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of the molecular structure and properties of **5-Chloro-3-methyl-1-phenylpyrazole**.

Molecular Data Summary

The following table summarizes the key quantitative data for **5-Chloro-3-methyl-1-phenylpyrazole**.

Property	Value
Molecular Formula	C ₁₀ H ₉ ClN ₂ [1][2][3]
Molecular Weight	192.64 g/mol [1]
IUPAC Name	5-chloro-3-methyl-1-phenylpyrazole[1]
Canonical SMILES	<chem>Cc1cc(Cl)n(n)c2ccccc2</chem> [3]
InChIKey	ZZOWFLAMMWOSCG-UHFFFAOYSA-N[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **5-Chloro-3-methyl-1-phenylpyrazole** are not readily available within the immediate search results. Further literature review beyond this scope would be required to establish specific experimental methodologies.

Molecular Structure Visualization

The molecular structure of **5-Chloro-3-methyl-1-phenylpyrazole** is depicted in the following diagram, generated using the Graphviz DOT language. This visualization provides a clear representation of the atomic arrangement and bonding.

Molecular structure of **5-Chloro-3-methyl-1-phenylpyrazole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Chloro-3-methyl-1-phenyl-1H-pyrazole | C10H9ClN2 | CID 2735771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Chloro-3-Methyl-1-Phenyl-1H-Pyrazole | CAS#:1131-17-5 | Chemsrcc [chemsrc.com]
- 3. 5-chloro-3-methyl-1-phenylpyrazole [stenutz.eu]
- To cite this document: BenchChem. [5-Chloro-3-methyl-1-phenylpyrazole molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072149#5-chloro-3-methyl-1-phenylpyrazole-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com